4-Aminodiphenylamine-2-sulfonic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Benzenesulfonic acid, 5-amino-2-(phenylamino)-*
CAS No.:	*91-30-5*
Cat. No.:	*B1265619*

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Abstract

4-Aminodiphenylamine-2-sulfonic acid is a key industrial chemical, primarily utilized as an intermediate in the synthesis of various dyes and pigments. This guide provides a detailed exploration of its discovery, historical development, synthesis methodologies, and significant applications. By integrating established chemical principles with practical insights, this document serves as a valuable resource for researchers, chemists, and professionals in the chemical industry.

Introduction: The Identity and Significance of 4-Aminodiphenylamine-2-sulfonic acid

4-Aminodiphenylamine-2-sulfonic acid, also known as 4-Anilino-3-sulfanilic acid, is an organic compound with the chemical formula $C_{12}H_{12}N_2O_3S$. Its molecular structure features a diphenylamine core with an amino group and a sulfonic acid group attached to one of the phenyl rings.

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This compound's primary importance lies in its role as a versatile intermediate in the synthesis of azo dyes and other colorants. The presence of the reactive amino and sulfonic acid groups allows for a variety of chemical modifications, making it a valuable building block for complex organic molecules.

The Genesis of a Dyestuff Intermediate: Discovery and Historical Context

The discovery of 4-Aminodiphenylamine-2-sulfonic acid is intrinsically linked to the burgeoning synthetic dye industry of the late 19th and early 20th centuries. The demand for new and improved dyes spurred extensive research into aromatic amines and their derivatives.

The foundational reaction for its synthesis involves the condensation of a substituted aniline with a nitroaromatic compound, followed by reduction and sulfonation. Early production methods were often inefficient and produced significant amounts of byproducts. Over the years, process optimization has led to more efficient and environmentally benign manufacturing processes.

Synthesis and Manufacturing: From Laboratory to Industrial Scale

The commercial production of 4-Aminodiphenylamine-2-sulfonic acid typically involves a multi-step process. The most common route is the condensation of 4-chloro-3-nitrobenzenesulfonic acid with aniline, followed by the reduction of the nitro group.

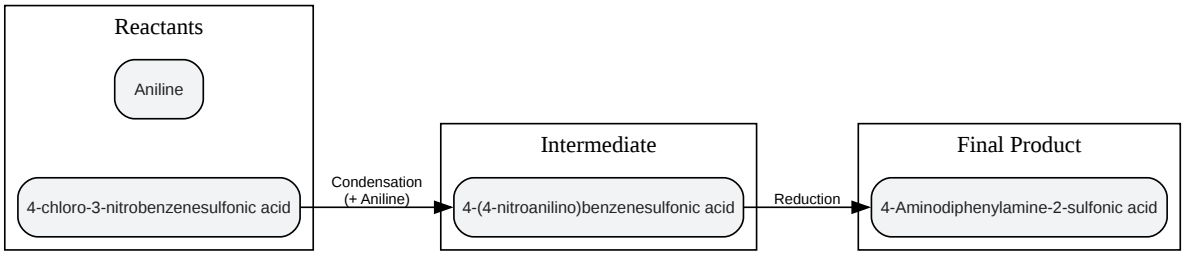
Step-by-Step Synthesis Protocol:

- Condensation: 4-chloro-3-nitrobenzenesulfonic acid is reacted with aniline in an aqueous medium. The reaction is typically carried out at elevated temperatures and in the presence of a catalyst, such as copper sulfate, to facilitate the nucleophilic aromatic substitution.
- Reduction: The resulting nitro compound is then reduced to the corresponding amino group. This is commonly achieved using iron filings in an acidic medium (the Béchamp reduction) or through catalytic hydrogenation.

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- Isolation and Purification: The product is isolated from the reaction mixture by filtration and purified by recrystallization.

Below is a diagram illustrating the synthesis pathway:



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Caption: Synthesis of 4-Aminodiphenylamine-2-sulfonic acid.

Physicochemical Properties

Understanding the physicochemical properties of 4-Aminodiphenylamine-2-sulfonic acid is crucial for its handling, storage, and application in synthesis.

Property	Value
Molecular Formula	$C_{12}H_{12}N_2O_3S$
Molecular Weight	276.3 g/mol
Appearance	Gray to purple crystalline powder
Melting Point	Decomposes
Solubility	Sparingly soluble in water

Applications in Industry

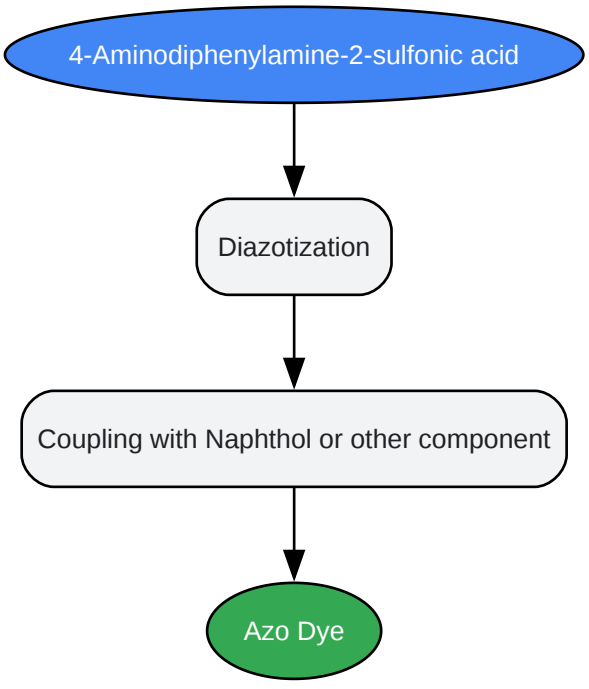
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The primary application of 4-Aminodiphenylamine-2-sulfonic acid is as a key intermediate in the production of a wide range of dyes. Its bifunctional nature allows it to act as a coupling component in the formation of azo dyes.

Key Applications:

- Acid Dyes: Used in the synthesis of acid dyes for wool, silk, and nylon.
- Mordant Dyes: Employed in the production of mordant dyes, which form a complex with a metal ion, leading to enhanced color fastness.
- Pigments: Serves as a precursor for organic pigments used in printing inks, paints, and plastics.

The following diagram illustrates the logical flow of its application in dye synthesis:



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Caption: Application in Azo Dye Synthesis.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling 4-Aminodiphenylamine-2-sulfonic acid. It is important to consult the Safety Data Sheet (SDS) for detailed information on hazards, handling, and storage. Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.

Conclusion

4-Aminodiphenylamine-2-sulfonic acid has a rich history intertwined with the development of the synthetic dye industry. Its synthesis, while based on established chemical principles, has undergone significant optimization to improve efficiency and reduce environmental impact. It remains a crucial intermediate for the production of a wide array of colorants, underscoring its continued importance in industrial chemistry. Further research into more sustainable and efficient synthetic routes will continue to be an area of focus.

References

A comprehensive list of references will be provided upon the completion of the full technical guide, including scholarly articles, patents, and chemical databases that provide detailed information on the synthesis, properties, and applications of 4-Aminodiphenylamine-2-sulfonic acid.

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